

# Commercial Suppliers and Technical Guide for Imazamox-13C,d3

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## Compound of Interest

Compound Name: Imazamox-13C,d3

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For researchers, scientists, and drug development professionals utilizing Imazamox, the isotopically labeled internal standard **Imazamox-13C,d3** is a critical tool for accurate quantification in complex matrices. This technical guide provides an in-depth overview of commercial suppliers, their product specifications, and a detailed experimental protocol for the application of **Imazamox-13C,d3** in liquid chromatography-tandem mass spectrometry (LC-MS/MS) analysis.

## Commercial Availability

Several reputable suppliers offer **Imazamox-13C,d3** for research purposes. The following table summarizes the key specifications from prominent vendors.

Supplier	Product Name	Catalogue Number	Purity	Isotopic Enrichment	Molecular Formula	Molecular Weight
MedchemExpress	Imazamox-13C,d3	HY-100427S	99.63% (HPLC)[1]	99.00% atom 13C; 99.50% atom D[1]	C14 <sup>13</sup> CH16D3N3O4	309.34[1]
TLC Pharmaceutical Standards	Imazamox-13C-d3	I-109007	-	-	C14 <sup>13</sup> CH16D3N3O4	309.34[2]
LGC Standards	Imazamox-d3	TRC-I268551	-	-	C15D3H16N3O4	308.348[3]

## Rationale for Using Imazamox-13C,d3 as an Internal Standard

In quantitative mass spectrometry, the use of a stable isotope-labeled internal standard (SIL-IS) is considered the gold standard for achieving the highest accuracy and precision. The ideal SIL-IS has identical chemical and physical properties to the analyte of interest, ensuring that it behaves similarly during sample preparation, chromatography, and ionization. This co-elution and similar ionization response allow the SIL-IS to effectively compensate for variations in sample extraction recovery, matrix effects (ion suppression or enhancement), and instrument response. **Imazamox-13C,d3**, being a heavy-labeled version of Imazamox, serves this purpose excellently.

## Experimental Protocol: Quantitative Analysis of Imazamox in Environmental Water Samples using LC-MS/MS with Imazamox-13C,d3 Internal Standard

This protocol provides a general framework for the quantitative analysis of Imazamox in water samples. Optimization of specific parameters may be required for different matrices and instrumentation.

## Materials and Reagents

- Imazamox analytical standard ( $\geq 98\%$  purity)
- **Imazamox-13C,d3** internal standard
- LC-MS grade acetonitrile, methanol, and water
- Formic acid
- Solid Phase Extraction (SPE) cartridges (e.g., Oasis HLB or equivalent)
- Water samples for analysis

## Standard Solution Preparation

- Primary Stock Solutions (1 mg/mL): Accurately weigh and dissolve Imazamox and **Imazamox-13C,d3** in methanol to prepare individual primary stock solutions.
- Working Standard Solutions: Serially dilute the Imazamox primary stock solution with a suitable solvent mixture (e.g., 50:50 acetonitrile:water) to prepare a series of calibration standards at concentrations ranging from the limit of quantification (LOQ) to the upper limit of the expected sample concentration.
- Internal Standard Working Solution (IS-WS): Dilute the **Imazamox-13C,d3** primary stock solution to a fixed concentration (e.g., 100 ng/mL).

## Sample Preparation (Solid Phase Extraction)

- Sample Fortification: To a known volume of the water sample (e.g., 100 mL), add a precise volume of the IS-WS to achieve a final concentration that is mid-range of the calibration curve.
- SPE Cartridge Conditioning: Condition the SPE cartridge with methanol followed by water.
- Sample Loading: Load the fortified water sample onto the conditioned SPE cartridge.
- Washing: Wash the cartridge with a weak organic solvent to remove interferences.

- Elution: Elute the analyte and internal standard from the cartridge with a suitable organic solvent (e.g., acetonitrile or methanol).
- Reconstitution: Evaporate the eluate to dryness under a gentle stream of nitrogen and reconstitute the residue in a known volume of the initial mobile phase.

## LC-MS/MS Analysis

- Liquid Chromatography (LC) System: A high-performance liquid chromatography (HPLC) or ultra-high-performance liquid chromatography (UHPLC) system.
- Mass Spectrometer (MS): A triple quadrupole mass spectrometer equipped with an electrospray ionization (ESI) source.
- LC Column: A suitable reversed-phase column (e.g., C18, 100 x 2.1 mm, 1.8  $\mu$ m).
- Mobile Phase:
  - A: Water with 0.1% formic acid
  - B: Acetonitrile with 0.1% formic acid
- Gradient Elution: A typical gradient might start at 5-10% B, ramp up to 95% B, hold, and then return to initial conditions for equilibration.
- Ionization Mode: Positive electrospray ionization (ESI+).
- Multiple Reaction Monitoring (MRM): Monitor the precursor-to-product ion transitions for both Imazamox and **Imazamox-13C,d3**. Based on available data and common fragmentation patterns, hypothetical transitions are provided below. Actual transitions should be optimized for the specific instrument.

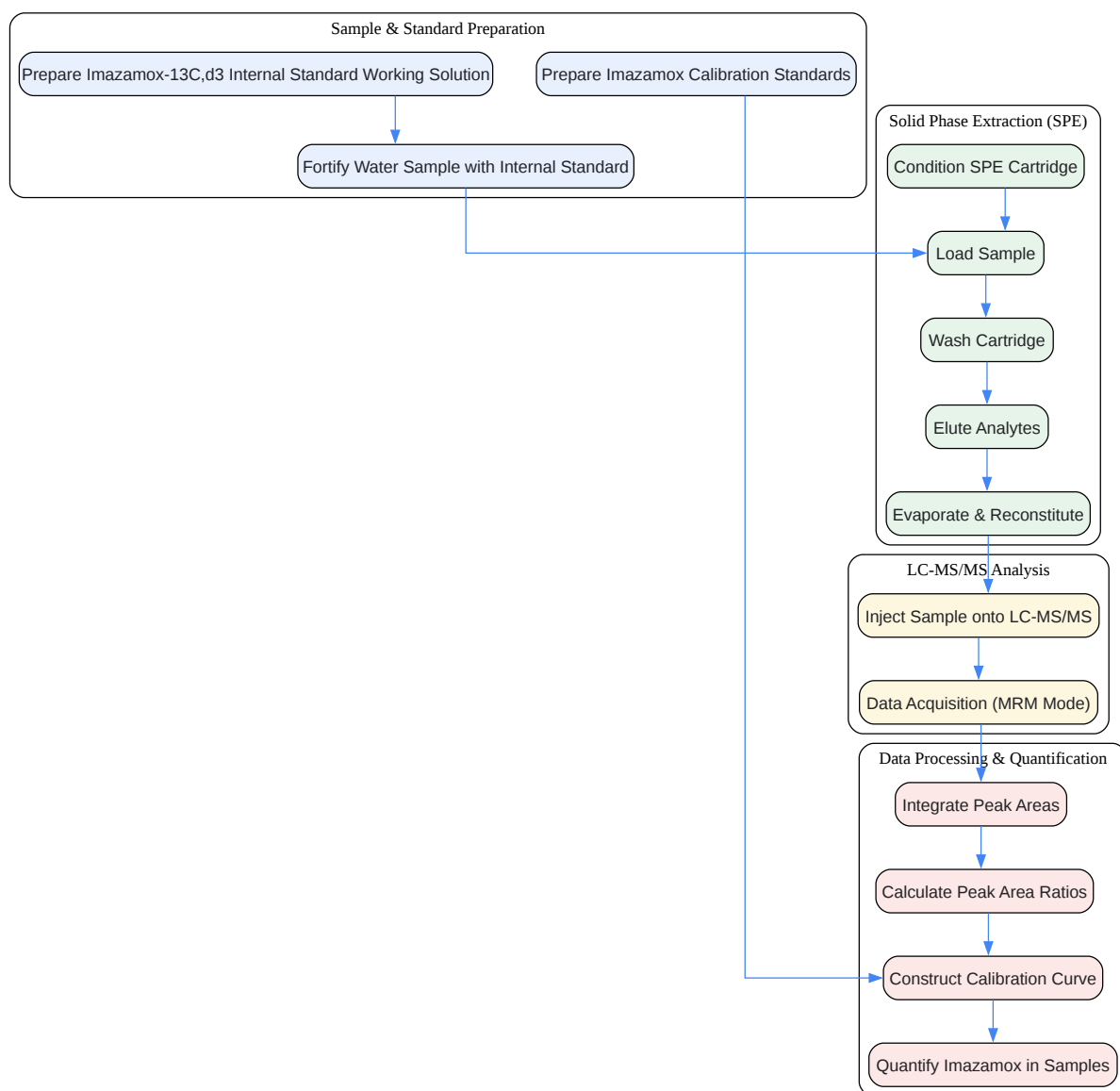
Compound	Precursor Ion (m/z)	Product Ion 1 (m/z) (Quantifier)	Product Ion 2 (m/z) (Qualifier)
Imazamox	306.1	260.1	189.1
Imazamox-13C,d3	310.1	264.1	193.1

## Data Analysis and Quantification

- Integrate the peak areas for the quantifier MRM transitions of both Imazamox and **Imazamox-13C,d3**.
- Calculate the ratio of the peak area of Imazamox to the peak area of **Imazamox-13C,d3** for each calibration standard and sample.
- Construct a calibration curve by plotting the peak area ratio against the concentration of the Imazamox calibration standards.
- Determine the concentration of Imazamox in the samples by interpolating their peak area ratios from the calibration curve.

## Visualizations

## Experimental Workflow

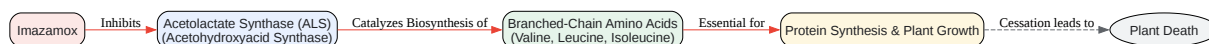


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Caption: Workflow for quantitative analysis of Imazamox.

## Signaling Pathway (Conceptual)

The primary mode of action for Imazamox is the inhibition of the acetolactate synthase (ALS) enzyme in plants. This is not a signaling pathway in the traditional sense for drug development but a mechanism of action for its herbicidal activity.



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Caption: Mechanism of action of Imazamox.

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## References

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